

Application Notes and Protocols: Ammonium Iodide for the Synthesis of Vinyl Sulfones

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Compound of Interest

Compound Name: Ammonium iodide

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These application notes provide a detailed overview and protocol for the synthesis of vinyl sulfones utilizing **ammonium iodide** as a key reagent. This metal-free approach offers a novel and efficient pathway to vinyl methyl sulfones, which are valuable building blocks in organic and medicinal chemistry due to their diverse reactivity and potential biological activities.^[1]

Introduction

Vinyl sulfones are important structural motifs in a variety of biologically active compounds and serve as versatile intermediates in organic synthesis. The **ammonium iodide**-induced sulfonylation of alkenes presents a significant advancement in the synthesis of vinyl methyl sulfones. This method utilizes readily available and inexpensive reagents—**ammonium iodide** (NH₄I), dimethyl sulfoxide (DMSO), and water—to achieve the desired transformation under metal-free conditions.^{[1][2][3]} The reaction proceeds with high stereoselectivity and demonstrates good tolerance to various functional groups.^{[1][2]}

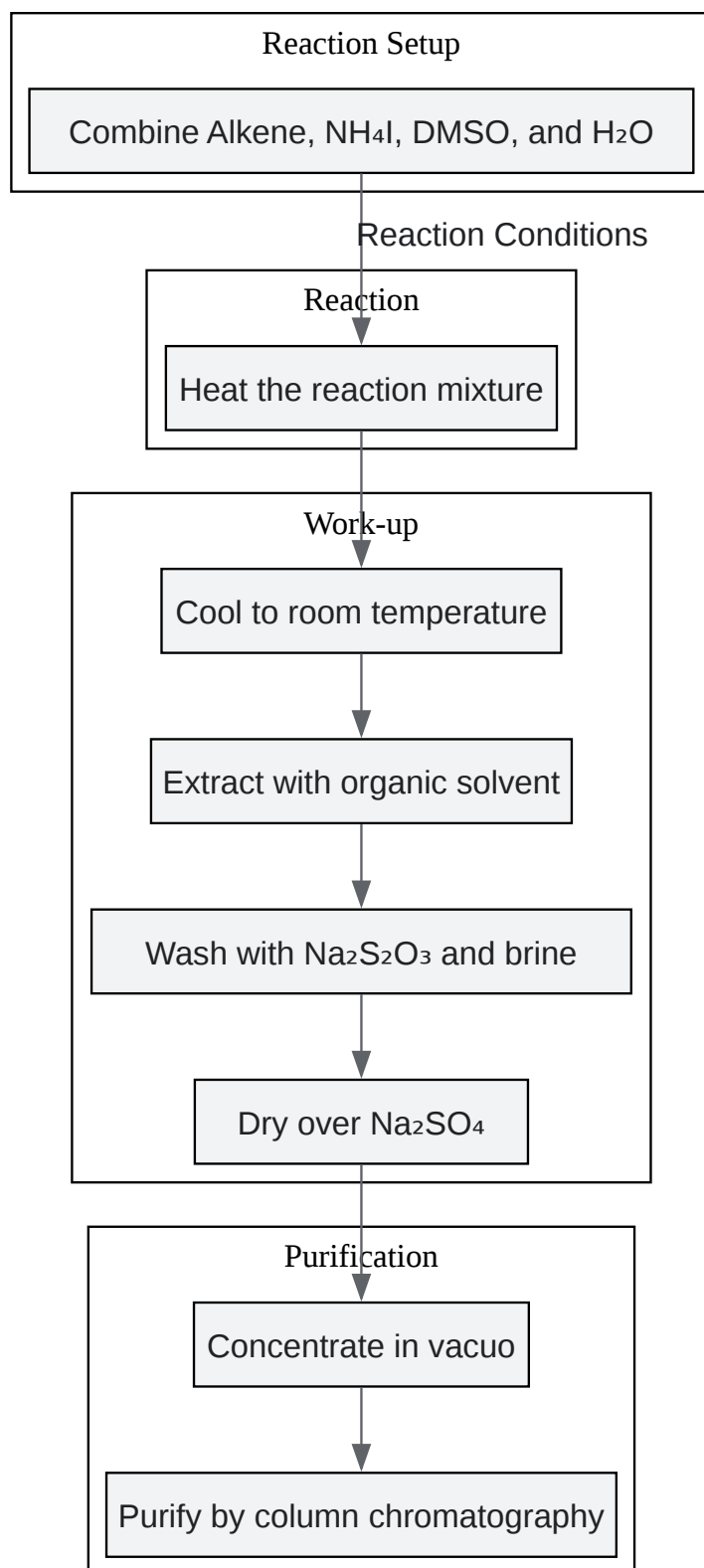
The core of this methodology involves a domino reaction sequence initiated by **ammonium iodide**, where DMSO and water serve as the source of the methyl sulfonyl group (–SO₂Me).^[1] This approach circumvents the need for transition metal catalysts, offering a more environmentally benign and cost-effective synthetic route.^{[1][2][3]}

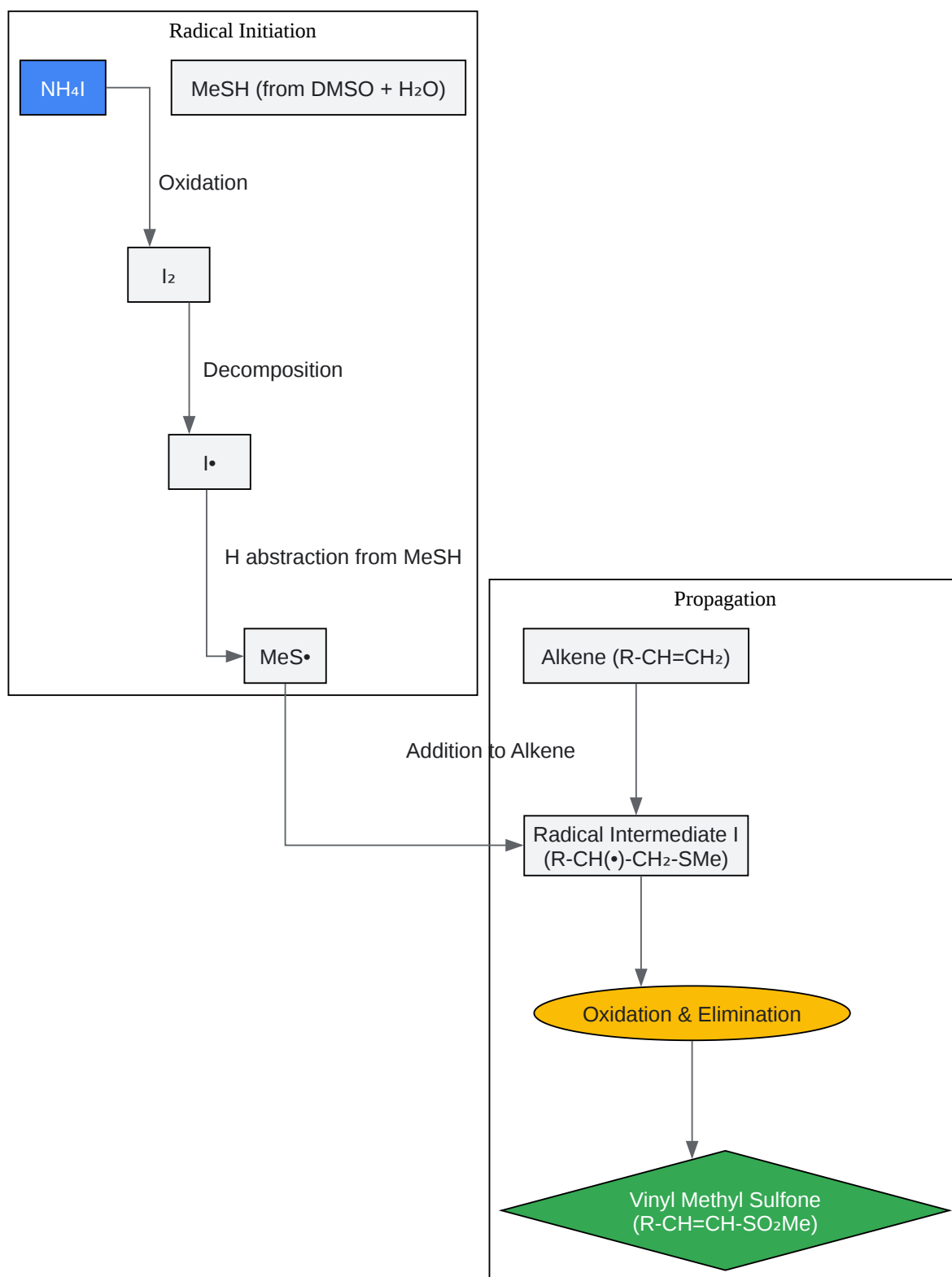
Reaction Mechanism

The proposed reaction mechanism involves a radical-mediated process. Initially, a series of reactions generate iodine (I_2) and methanethiol ($MeSH$). The iodine then decomposes to form an iodine radical, which abstracts a hydrogen atom from methanethiol to produce a methylthiyl radical ($MeS\bullet$). This radical subsequently adds to the alkene, initiating a cascade of oxidation and elimination steps that ultimately lead to the formation of the vinyl methyl sulfone.^[1]

Experimental Workflow

The following diagram outlines the general experimental workflow for the **ammonium iodide**-induced synthesis of vinyl methyl sulfones.





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References

- 1. Ammonium iodide-induced sulfonylation of alkenes with DMSO and water toward the synthesis of vinyl methyl sulfones - Chemical Communications (RSC Publishing)
DOI:10.1039/C4CC07606K [pubs.rsc.org]
- 2. [PDF] Ammonium iodide-induced sulfonylation of alkenes with DMSO and water toward the synthesis of vinyl methyl sulfones. | Semantic Scholar [semanticscholar.org]
- 3. researchgate.net [researchgate.net]
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